

Cyclopropanecarboxylate proper disposal procedures

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Compound of Interest

Compound Name: Cyclopropanecarboxylate

Cat. No.: B1236923

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Proper management and disposal of **cyclopropanecarboxylate** and its derivatives are critical for ensuring laboratory safety and environmental protection. Adherence to established protocols minimizes risks associated with the chemical's hazardous properties. This guide provides detailed, step-by-step procedures for the safe handling, storage, and disposal of **cyclopropanecarboxylate**, tailored for research, scientific, and drug development professionals.

Hazard Identification and Safety Profile

Cyclopropanecarboxylic acid and its esters are classified as hazardous materials. Key risks include:

- Corrosivity: Causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)
- Flammability: The compound is a combustible or flammable liquid and vapor.[\[2\]](#)[\[3\]](#) It should be kept away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Irritation: May cause irritation to the skin, eyes, and respiratory system.[\[3\]](#)
- Toxicity: Harmful if swallowed.[\[2\]](#)

Physical and Chemical Properties

The following table summarizes key quantitative data for cyclopropanecarboxylic acid.

Property	Value
CAS Number	1759-53-1
Molecular Formula	C ₄ H ₆ O ₂
Molecular Weight	86.09 g/mol
Appearance	Colorless liquid
Boiling Point	182 - 184 °C
Melting Point	14 - 17 °C
Flash Point	72 °C (closed cup)
Density	1.081 g/cm ³ at 25 °C
Solubility	Soluble in water

Source:[1][2][3]

Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures are essential to maintain a safe laboratory environment.

Safe Handling Protocols

- Work in a well-ventilated area to avoid inhaling vapor or mist.[1][2][4]
- Keep the chemical away from all sources of ignition, including heat, sparks, and open flames.[1][2]
- Take measures to prevent the buildup of electrostatic charge.[1][4]
- Do not eat, drink, or smoke when using this product.[4][5]
- Wash hands and any exposed skin thoroughly after handling.[1][2][5]

Storage Requirements

- Store in a cool, dry, and well-ventilated place.[1][3][5]
- Keep containers tightly closed and properly sealed.[1][2] If a container is opened, it must be carefully resealed and kept upright to prevent leakage.[1][4]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][2][5]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **cyclopropanecarboxylate**:

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield (8-inch minimum). [1][2]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2][5]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][5]

Accidental Release and Spill Containment

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

Spill Response Protocol

- Evacuate: Evacuate personnel from the immediate spill area.[1][4]
- Ventilate: Ensure the area is well-ventilated.[1][2][4]
- Eliminate Ignition Sources: Remove all sources of ignition from the area.[1][2][4] Use spark-proof tools.[2]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains.[1][4][5]

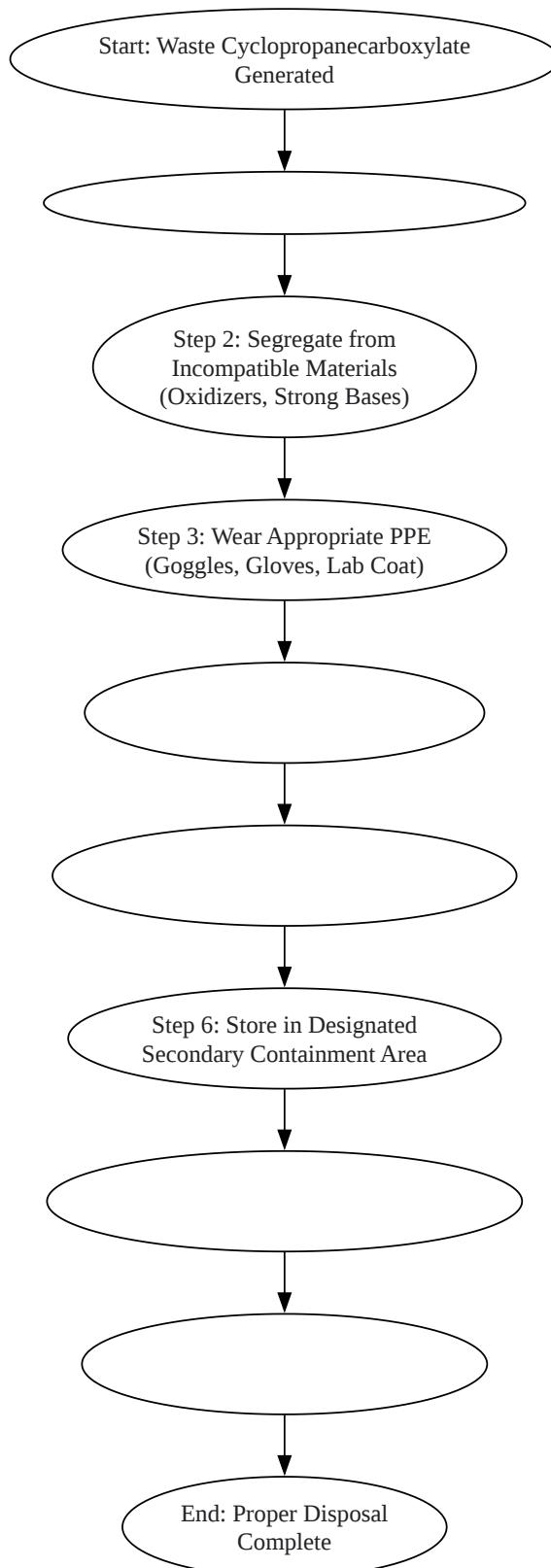
- Absorption: Absorb the spill with an inert material such as sand, earth, or vermiculite.[2]
- Collection: Collect the absorbed material using an electrically protected vacuum cleaner or by wet-brushing.[1][4] Place the waste into a suitable, closed container for disposal.[1][2][4]

Proper Disposal Procedure

Disposal of **cyclopropanecarboxylate** must be conducted in compliance with all federal, state, and local regulations.[2] Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and ensuring its proper disposal.[6]

Step-by-Step Disposal Guide

- Waste Identification: Clearly identify the waste as "**Cyclopropanecarboxylate**" or "Cyclopropanecarboxylic Acid". Note any contamination with other substances.
- Containerization: Place the waste material in a suitable, closed, and properly labeled container.[1][4] The container should be compatible with the chemical and sealed to prevent leaks.
- Labeling: Label the container with the chemical name, associated hazards (e.g., "Corrosive," "Flammable"), and the date of accumulation.
- Temporary Storage: Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials, pending disposal.
- Engage a Licensed Waste Disposal Service: Arrange for the collection and disposal of the chemical waste through a licensed and approved waste disposal company.[5][7]
- Documentation: Maintain records of the disposal process, including manifests from the disposal company, in accordance with institutional and regulatory requirements.

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